

Mass Spectrometry of 2-Cyano-5-fluoropyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Cyano-5-fluoropyridine

Cat. No.: B1312635

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the mass spectrometric analysis of **2-Cyano-5-fluoropyridine** ($C_6H_3FN_2$), a key intermediate in pharmaceutical synthesis. This document details experimental protocols for both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), presents a theoretical fragmentation pattern based on established principles, and offers visualizations to aid in the understanding of the analytical workflow and molecular breakdown.

Introduction

2-Cyano-5-fluoropyridine, with a molecular weight of 122.10 g/mol, is a fluorinated pyridine derivative of significant interest in medicinal chemistry and drug development.^{[1][2]} Its analysis by mass spectrometry is crucial for identification, purity assessment, and metabolic studies. This guide outlines the expected mass spectral behavior and provides detailed methodologies for its characterization. A Gas Chromatography-Mass Spectrometry (GC-MS) analysis of **2-Cyano-5-fluoropyridine** has shown the molecular ion peak (M^+) at a mass-to-charge ratio (m/z) of 122, confirming its molecular weight.^[3]

Predicted Mass Spectrometry Data

While a publicly available, detailed experimental mass spectrum is not readily accessible, a theoretical fragmentation pattern can be predicted based on the functional groups present in the molecule: a pyridine ring, a cyano group, and a fluorine atom. The electron ionization (EI)

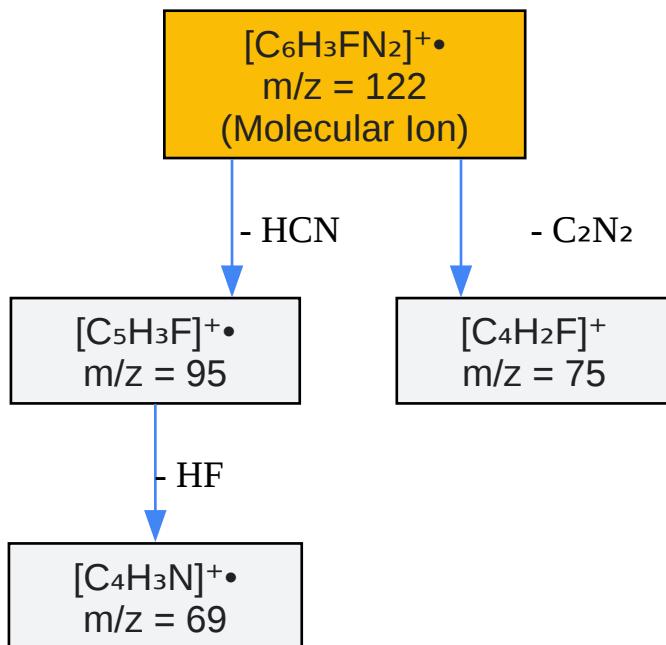
mass spectrum is expected to show a prominent molecular ion peak due to the stability of the aromatic ring.

The primary fragmentation pathways are anticipated to involve the loss of small, stable neutral molecules. The following table summarizes the predicted major ions for **2-Cyano-5-fluoropyridine**.

| m/z (Predicted) | Proposed Ion Formula | Proposed Neutral Loss | Notes |
|-----------------|--|------------------------|--|
| 122 | $[\text{C}_6\text{H}_3\text{FN}_2]^{+\bullet}$ | - | Molecular Ion ($\text{M}^{+\bullet}$) |
| 95 | $[\text{C}_5\text{H}_3\text{F}]^{+\bullet}$ | HCN | Loss of hydrogen cyanide from the molecular ion. |
| 75 | $[\text{C}_4\text{H}_2\text{F}]^+$ | C_2N_2 | Loss of cyanogen from the molecular ion. |
| 69 | $[\text{C}_4\text{H}_3\text{N}]^{+\bullet}$ | HF, HCN | Loss of hydrogen fluoride and hydrogen cyanide. |

Theoretical Fragmentation Pathway

The fragmentation of **2-Cyano-5-fluoropyridine** under electron ionization is expected to be initiated by the removal of an electron from the nitrogen atom of the pyridine ring or the cyano group, forming the molecular ion at m/z 122. The subsequent fragmentation is likely to proceed through the following pathways:



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Caption: Proposed fragmentation pathway of **2-Cyano-5-fluoropyridine**.

Experimental Protocols

The following are detailed experimental protocols for the analysis of **2-Cyano-5-fluoropyridine** using GC-MS and LC-MS. These are generalized methods and may require optimization for specific instrumentation and sample matrices.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of the relatively volatile **2-Cyano-5-fluoropyridine**.

4.1.1. Sample Preparation

- Standard Solution: Prepare a 1 mg/mL stock solution of **2-Cyano-5-fluoropyridine** in a suitable volatile solvent such as methanol or acetonitrile.
- Working Solutions: Prepare a series of dilutions from the stock solution to the desired concentration range (e.g., 1-100 µg/mL) for calibration.

- Sample Matrix: For analysis in a complex matrix, a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to remove interferences.

4.1.2. Instrumentation and Conditions

| Parameter | Recommended Setting |
|------------------------|--|
| Gas Chromatograph | |
| Column | DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness |
| Injection Volume | 1 μ L |
| Injector Temperature | 250 °C |
| Injection Mode | Splitless or split (e.g., 20:1) |
| Carrier Gas | Helium at a constant flow of 1.0 mL/min |
| Oven Program | Initial temp: 70 °C, hold for 2 min; Ramp: 10 °C/min to 250 °C, hold for 5 min |
| Mass Spectrometer | |
| Ionization Mode | Electron Ionization (EI) |
| Ionization Energy | 70 eV |
| Ion Source Temperature | 230 °C |
| Transfer Line Temp. | 280 °C |
| Mass Range | m/z 40-200 |
| Scan Mode | Full Scan |

Liquid Chromatography-Mass Spectrometry (LC-MS)

For less volatile samples or for analyses requiring higher sensitivity, LC-MS is a powerful alternative. Given the polar nature of the cyano and fluoro groups, Hydrophilic Interaction Liquid Chromatography (HILIC) or reversed-phase chromatography with a suitable column can be employed.

4.2.1. Sample Preparation

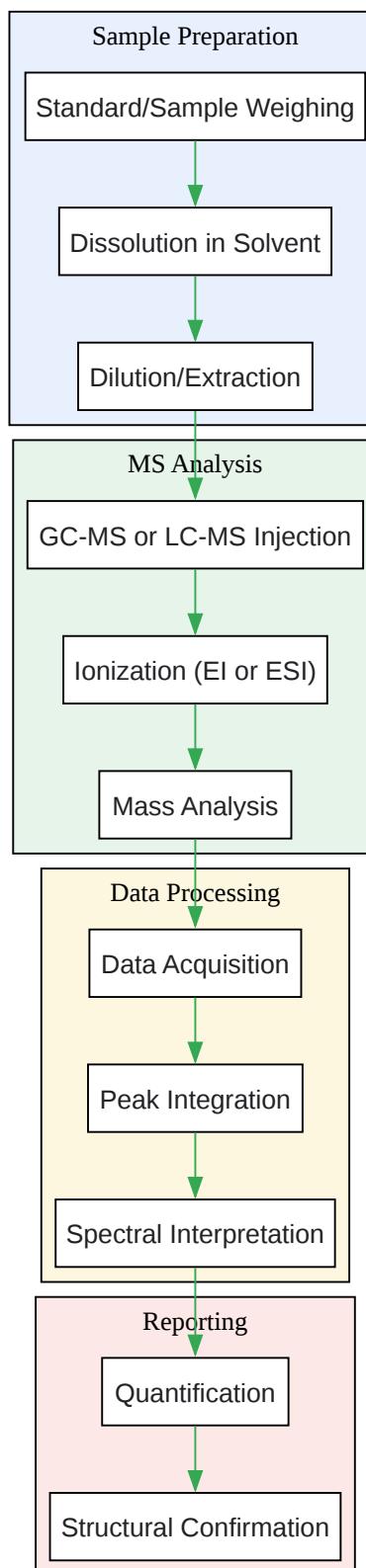
- Standard Solution: Prepare a 1 mg/mL stock solution of **2-Cyano-5-fluoropyridine** in a mixture of acetonitrile and water (e.g., 1:1 v/v).
- Working Solutions: Dilute the stock solution with the initial mobile phase composition to create calibration standards.
- Sample Matrix: Samples should be filtered through a 0.22 μ m syringe filter before injection.

4.2.2. Instrumentation and Conditions

| Parameter | Recommended Setting |
|----------------------|---|
| Liquid Chromatograph | |
| Column | HILIC column (e.g., amide or silica-based) or C18 column, 2.1 x 100 mm, 1.8 μ m |
| Mobile Phase A | 0.1% Formic acid in Water |
| Mobile Phase B | 0.1% Formic acid in Acetonitrile |
| Gradient (HILIC) | Start with 95% B, hold for 1 min; decrease to 50% B over 5 min; hold for 2 min; return to 95% B and equilibrate for 3 min |
| Flow Rate | 0.3 mL/min |
| Column Temperature | 40 °C |
| Injection Volume | 5 μ L |
| Mass Spectrometer | |
| Ionization Mode | Electrospray Ionization (ESI), Positive Ion Mode |
| Capillary Voltage | 3.5 kV |
| Cone Voltage | 30 V |
| Desolvation Temp. | 350 °C |
| Desolvation Gas Flow | 600 L/hr |
| Mass Range | m/z 50-250 |
| Scan Mode | Full Scan and/or Selected Ion Monitoring (SIM) for m/z 123 ([M+H] ⁺) |

Experimental and Analytical Workflow

The general workflow for the mass spectrometric analysis of **2-Cyano-5-fluoropyridine** involves several key stages from sample preparation to data interpretation.



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